An In-depth Technical Guide to Vegfr-2-IN-20

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Compound of Interest

Compound Name: *Vegfr-2-IN-20*

Cat. No.: *B15579632*

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This technical guide provides a comprehensive overview of the chemical structure, biological activity, and relevant experimental protocols for the potent Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2) inhibitor, **Vegfr-2-IN-20**.

Core Chemical Structure

Vegfr-2-IN-20, also identified as Compound 7, is a quinazolin-4(3H)-one derivative. Its chemical structure has been determined, and it is registered under the CAS Number 2404581-25-3.

Chemical Name: 2-(((4-((1E)-1-(hydroxyimino)ethyl)phenyl)carbamoyl)thio)-N-ethyl-4-oxo-4H-benzo[d][1][2]thiazine-3-carboxamide

Molecular Formula: $C_{20}H_{20}N_4O_3S$

SMILES:CCN1C(C2=CC=CC=C2N=C1SCC(NC3=CC=C(C=C3)/C(C)=N/O)=O)=O

Quantitative Biological Data

Vegfr-2-IN-20 has been evaluated for its inhibitory activity against VEGFR-2 and its anti-proliferative effects on various cancer cell lines. The following table summarizes the key quantitative data from these assessments.

Target/Cell Line	IC_{50} (μM)	Reference Compound	IC_{50} (μM)
VEGFR-2	0.340 ± 0.04	Sorafenib	0.588 ± 0.06
HepG-2 (Hepatocellular Carcinoma)	3.74 ± 0.14	Doxorubicin	8.28
Sorafenib	7.31		
MCF-7 (Breast Cancer)	5.00 ± 0.20	Doxorubicin	9.63
Sorafenib	9.40		
HCT-116 (Colorectal Carcinoma)	6.77 ± 0.27	Doxorubicin	7.67
Sorafenib	7.21		

Table 1: In vitro inhibitory activity of **Vegfr-2-IN-20** (Compound 18d in the source publication) against VEGFR-2 and its cytotoxic effects on various cancer cell lines.[3][4]

Synthesis and Experimental Protocols

The synthesis of **Vegfr-2-IN-20** and its analogs involves a multi-step process starting from quinazoline derivatives. Below are the detailed experimental protocols for the synthesis and key biological assays.

The synthesis of the quinazolin-4(3H)-one scaffold, a core component of **Vegfr-2-IN-20**, typically follows a series of reactions involving the modification of a precursor molecule. A representative workflow is outlined below.

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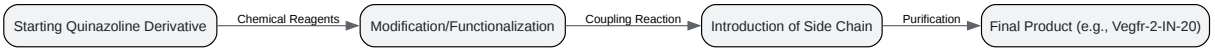

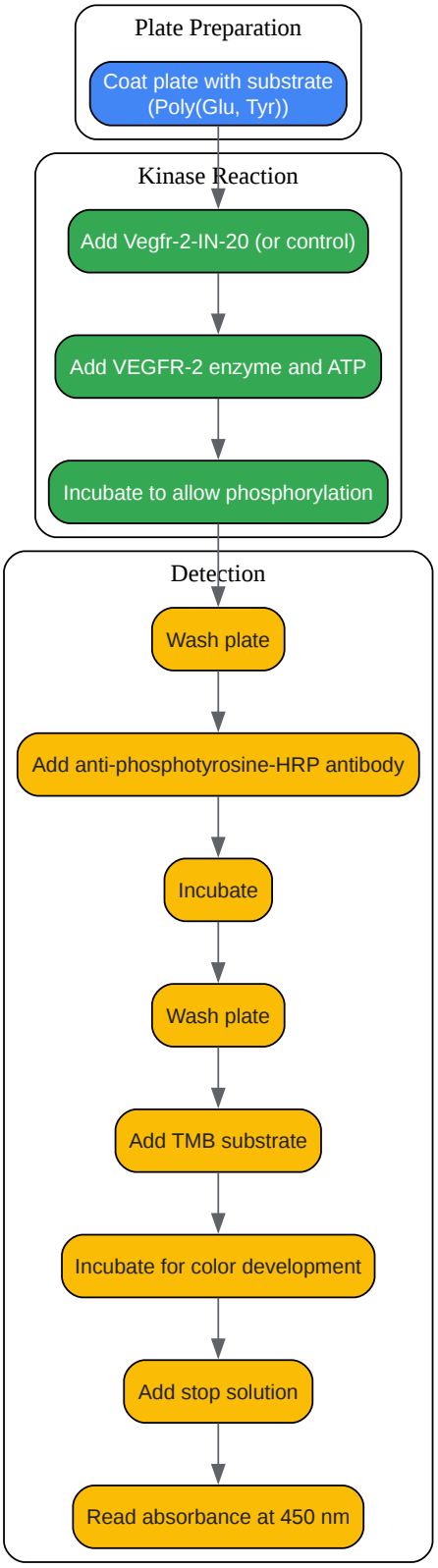

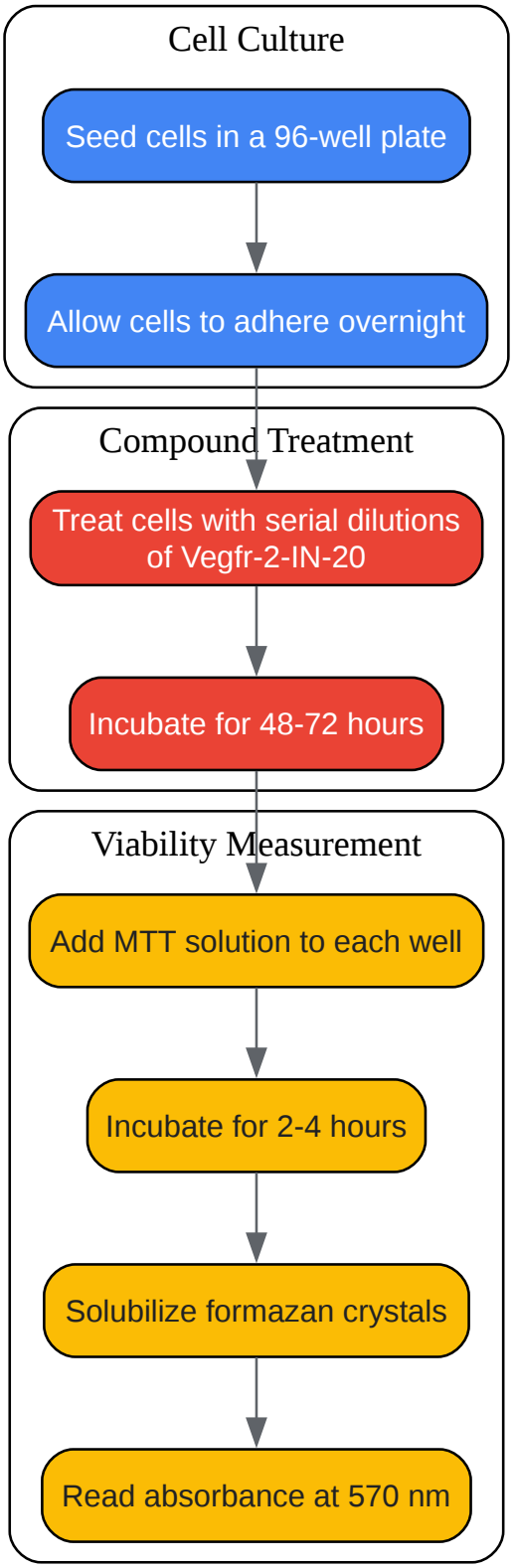

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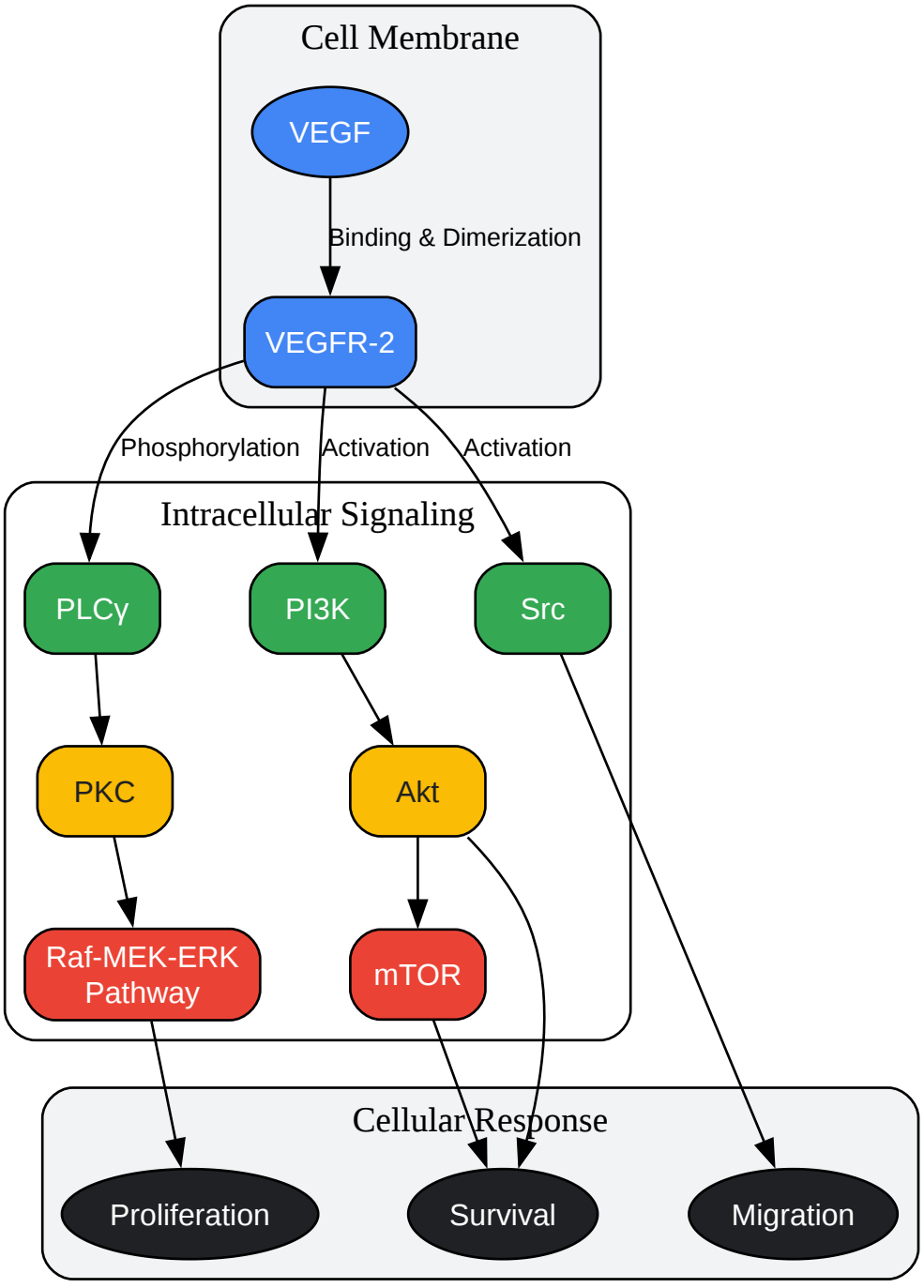

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